

Safe handling and storage procedures for Methyl 2,6-dichloroisonicotinate

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Compound of Interest

Compound Name: Methyl 2,6-dichloroisonicotinate

Cat. No.: B108784

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Application Notes and Protocols for Methyl 2,6-dichloroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Methyl 2,6-dichloroisonicotinate** (CAS No: 42521-09-5). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Safety Precautions

Methyl 2,6-dichloroisonicotinate is a chemical compound used in laboratory research and as a pharmaceutical intermediate.^{[1][2]} It is classified as an irritant and requires careful handling to avoid adverse health effects.

GHS Hazard Classification:

- Skin Irritation: Category 2^{[1][3]}
- Serious Eye Irritation: Category 2/2A^{[1][3]}
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)^{[1][3]}

Hazard Statements:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust, mist, or spray.[1]
 - P264: Wash skin thoroughly after handling.[1]
 - P271: Use only outdoors or in a well-ventilated area.[1]
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
 - P319: Get medical help if you feel unwell.[4]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4]
 - P405: Store locked up.[3]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[4]

It is important to note that some suppliers may classify this compound as non-hazardous. However, given the available data indicating potential hazards, it is prudent to handle it with the precautions outlined above.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ Cl ₂ NO ₂	[1][4]
Molecular Weight	206.02 g/mol	[4][5]
Physical State	Solid	[6]
CAS Number	42521-09-5	[5]
Storage Temperature	Refrigerated (0-10°C)	[6]
Incompatible Materials	Strong oxidizing agents, bases, amines, reducing agents.	[3]

Experimental Protocol: Safe Handling During a Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines the safe handling of **Methyl 2,6-dichloroisonicotinate** in a typical cross-coupling reaction.

Materials:

- **Methyl 2,6-dichloroisonicotinate**
- Boronic acid derivative
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃)
- Anhydrous solvent (e.g., Toluene, Dioxane)

- Schlenk flask or similar reaction vessel
- Nitrogen or Argon gas supply
- Magnetic stirrer and heating mantle
- Appropriate work-up and purification reagents and equipment

Procedure:

- Preparation:
 - Don appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
 - Conduct the entire experiment in a certified chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible.[3]
- Reaction Setup:
 - Place the Schlenk flask on the magnetic stirrer within the fume hood.
 - Under a gentle stream of inert gas (N_2 or Ar), add **Methyl 2,6-dichloroisonicotinate**, the boronic acid derivative, the palladium catalyst, and the base to the flask.
 - Add the anhydrous solvent via a syringe or cannula.
 - Equip the flask with a condenser and ensure a continuous flow of inert gas.
- Reaction:
 - Begin stirring and slowly heat the reaction mixture to the desired temperature using the heating mantle.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Work-up and Purification:

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by slowly adding water or a saturated aqueous solution of ammonium chloride.
- Perform the liquid-liquid extraction in the fume hood.
- Concentrate the organic phase using a rotary evaporator with the trap cooled by a dry ice/acetone bath.
- Purify the crude product by column chromatography or recrystallization in the fume hood.
- Waste Disposal:
 - Dispose of all chemical waste, including solvents and contaminated materials, in appropriately labeled hazardous waste containers according to institutional and local regulations.

Spill and Emergency Procedures

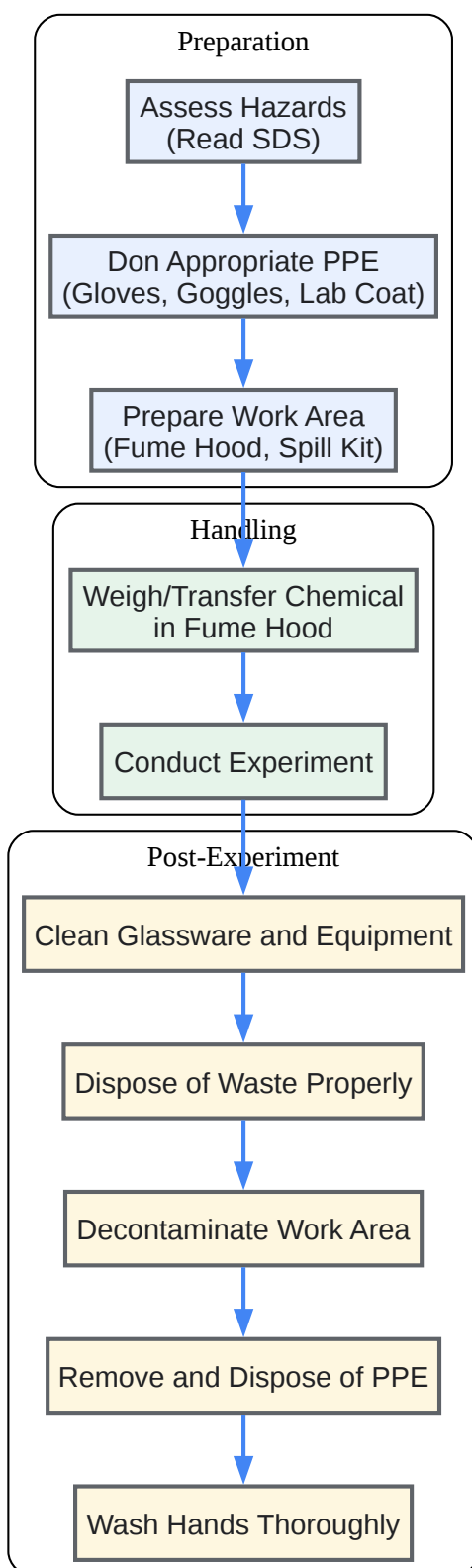
- Small Spills:
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.[\[7\]](#)
 - Clean the spill area with an appropriate solvent and then with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Alert emergency personnel.
 - If safe to do so, contain the spill to prevent it from entering drains.[\[7\]](#)
- First Aid:

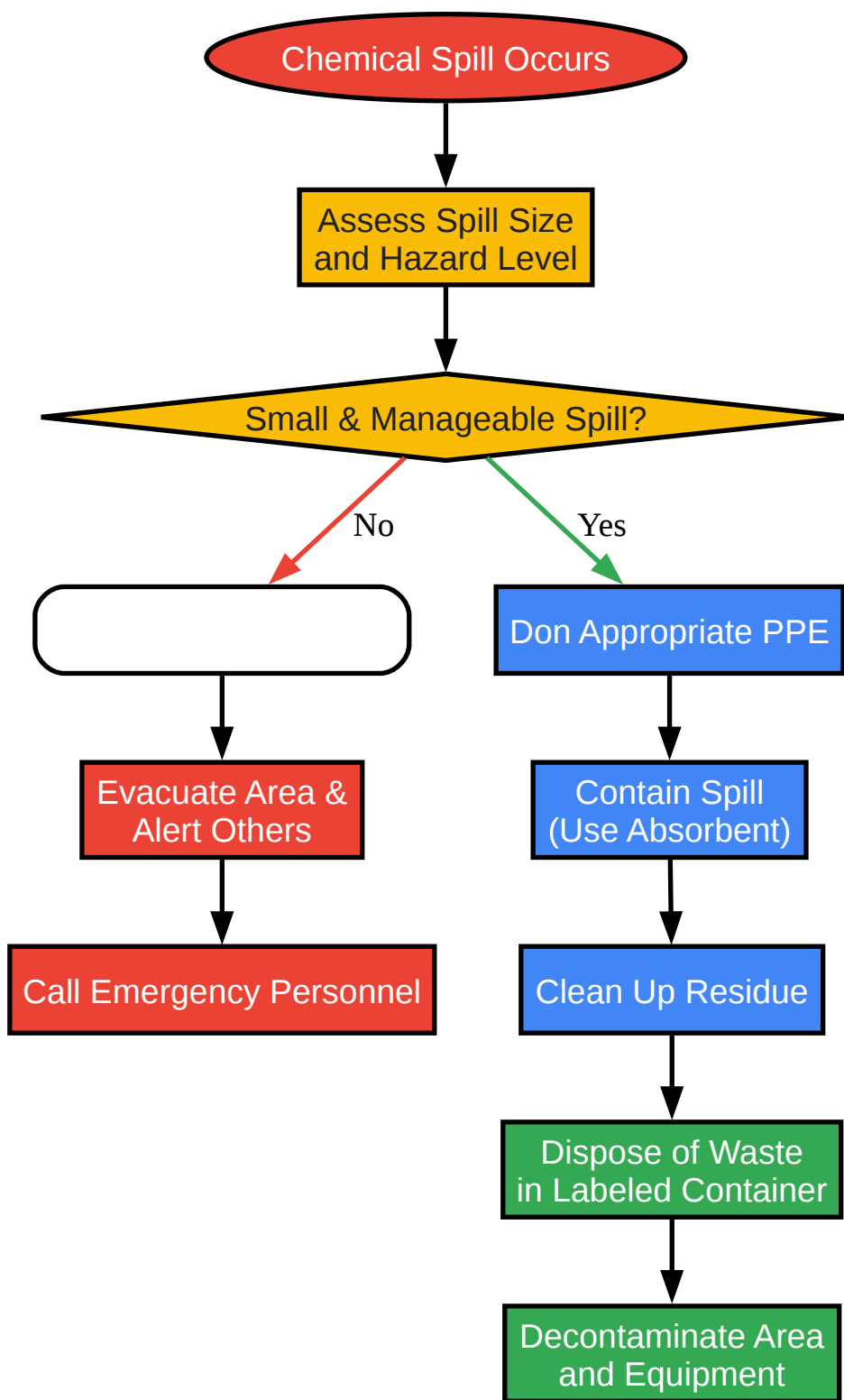
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) If irritation persists, seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage Procedures

- Store **Methyl 2,6-dichloroisonicotinate** in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- A refrigerated environment (0-10°C) is recommended for long-term storage.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, bases, and amines.[\[3\]](#)
- Keep in a locked storage area.[\[3\]](#)

Visualizations





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